

Application Notes and Protocols for Studying (-)-Fustin Bioactivity in Animal Models

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Compound of Interest

Compound Name: (-)-Fustin
CAS No.: 17654-28-3
Cat. No.: B12770380

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of established animal models and detailed protocols for investigating the diverse bioactivities of **(-)-Fustin**, a flavonoid with significant therapeutic potential. The information presented is intended to guide researchers in designing and executing robust in vivo studies to explore its anti-inflammatory, anti-diabetic, and neuroprotective properties.

Anti-inflammatory Activity of (-)-Fustin Carrageenan-Induced Paw Edema in Rats

This model is a classic and widely used assay for evaluating acute inflammation.[\[1\]](#)[\[2\]](#)

1.1.1. Summary of Quantitative Data

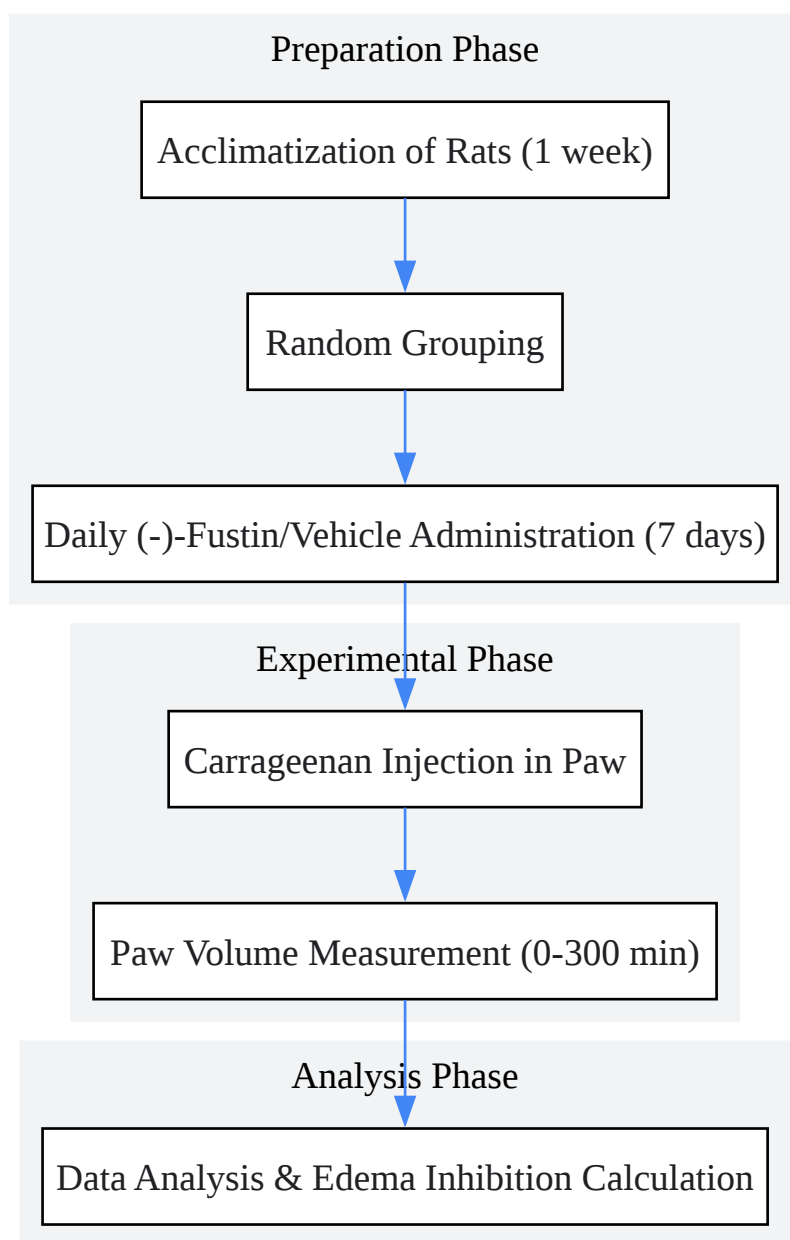
Animal Model	(-)-Fustin Dose	Route of Administration	Duration of Treatment	Key Findings	Reference
Male Wistar Rats	10 mg/kg and 20 mg/kg	Intragastric gavage	1 week, once daily	Significant reduction in paw edema at 30 and 60 minutes post-carrageenan injection.[1][2]	[1][2]

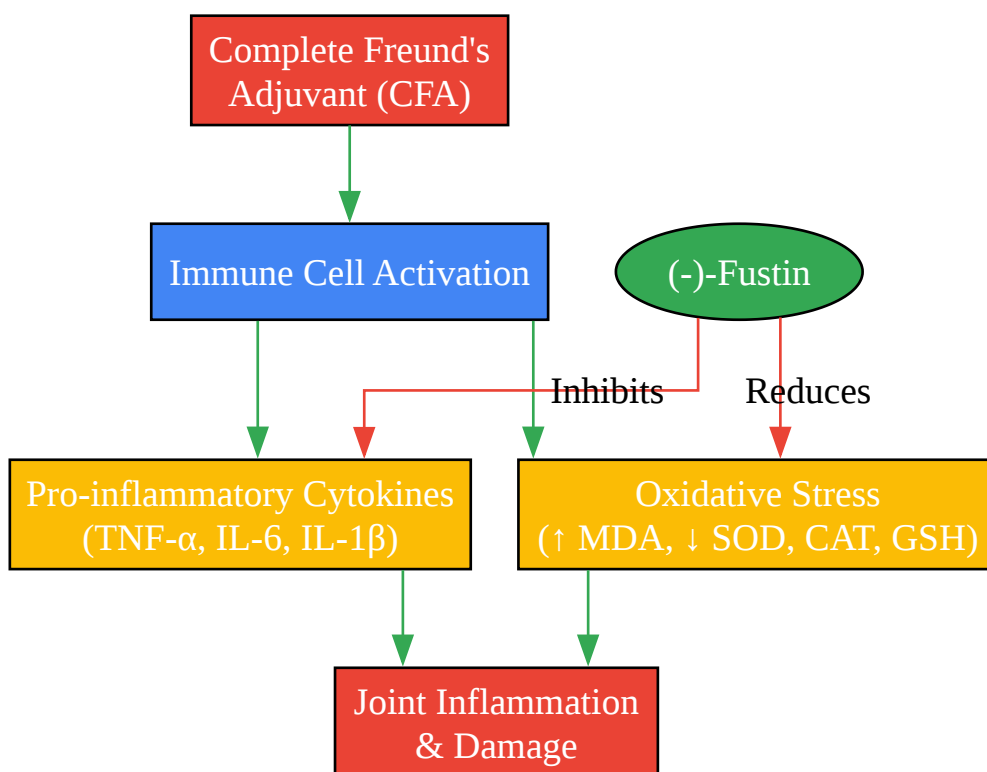
1.1.2. Experimental Protocol

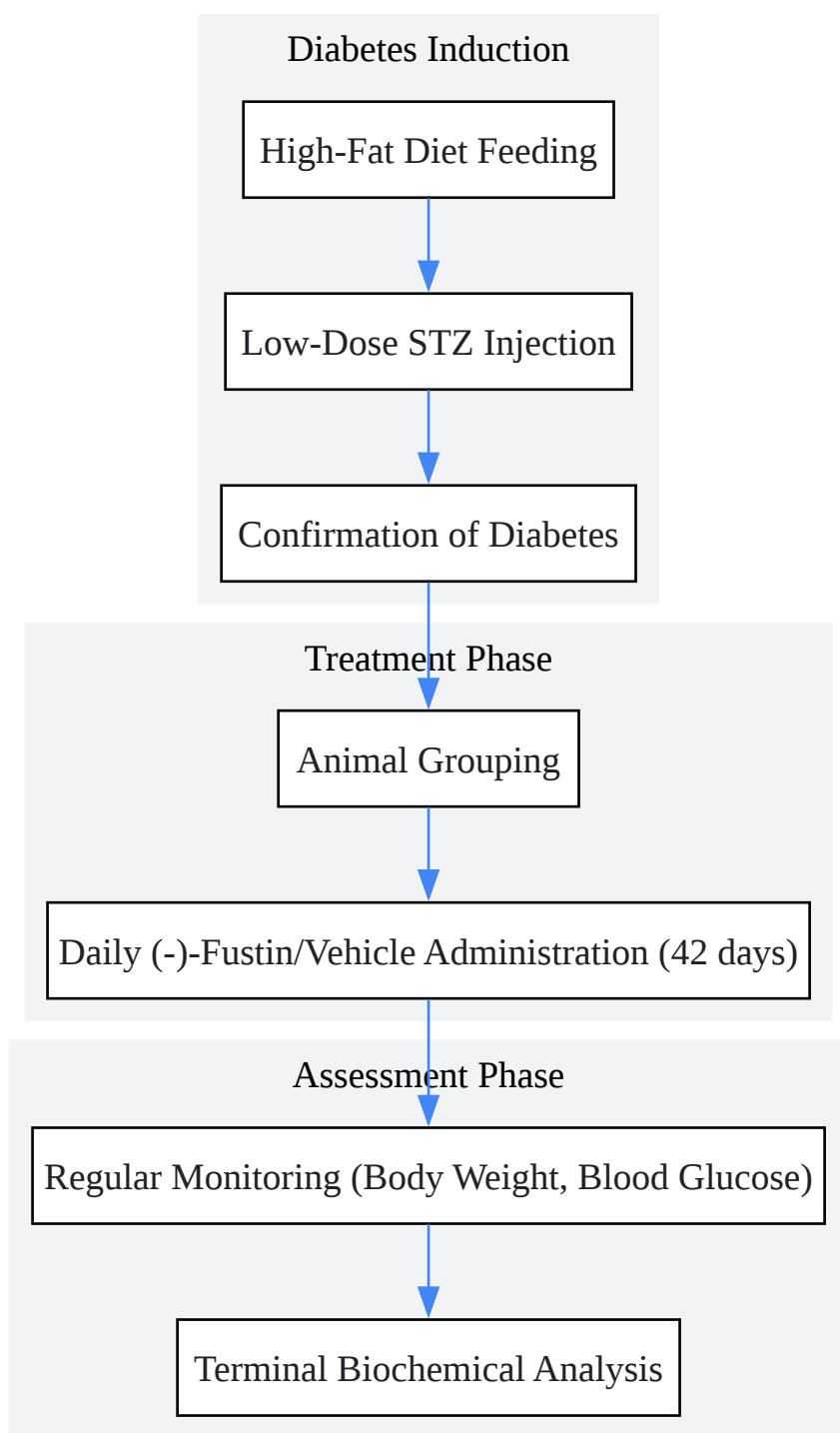
- Animal Model: Male Wistar rats.[1]
- Grouping:
 - Control Group: Vehicle (e.g., distilled water with 50 µL Tween 80).[1]
 - **(-)-Fustin** Group (10 mg/kg): 10 mg/kg **(-)-Fustin** suspension.[1]
 - **(-)-Fustin** Group (20 mg/kg): 20 mg/kg **(-)-Fustin** suspension.[1]
- Acclimatization: House animals under standard laboratory conditions for at least one week prior to the experiment.
- Treatment: Administer **(-)-Fustin** or vehicle via intragastric gavage once daily for 7 consecutive days.[1]
- Induction of Inflammation: On the final day of treatment, 1 hour after the last dose, inject 0.1 mL of 1% carrageenan solution in saline into the sub-plantar surface of the left hind paw of each rat.
- Measurement of Paw Edema: Measure the paw volume using a plethysmometer at 0, 30, 60, 120, 180, 240, and 300 minutes after carrageenan injection.[1][2]

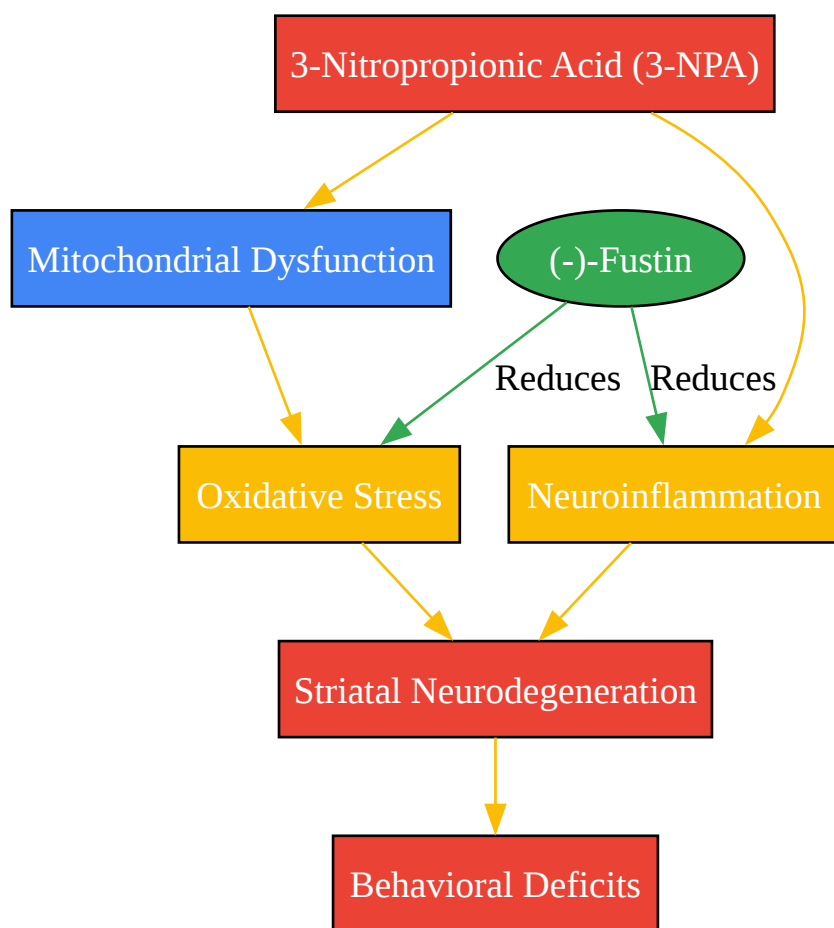
- Data Analysis: Calculate the percentage of edema inhibition for each group compared to the control group.

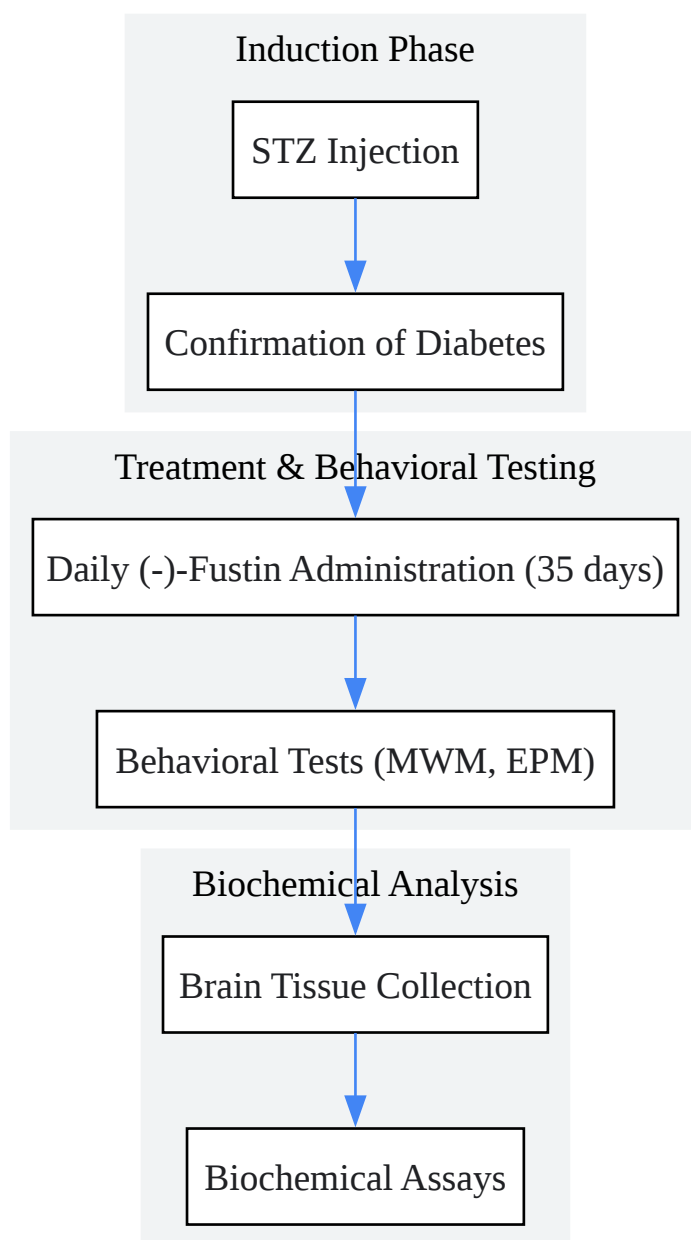
1.1.3. Experimental Workflow











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References

- [1. akjournals.com \[akjournals.com\]](#)
- [2. The flavonoid fustin exerts anti-inflammatory effect in a model of carrageenan-induced paw oedema - Repository of the Academy's Library \[real.mtak.hu\]](#)
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